

Technical Guide: (1R)-1-(3,4-Diethoxyphenyl)ethanol

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Compound of Interest

Compound Name: (1R)-1-(3,4-Diethoxyphenyl)ethanol-1-ol

Cat. No.: B13207744

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CAS Registry Number: 1212340-56-1 Role: Chiral Intermediate for PDE4 Inhibitor Analogs & SAR Studies

Executive Summary

(1R)-1-(3,4-diethoxyphenyl)ethanol is a high-purity chiral benzyl alcohol derivative used primarily as a pharmacophore installer in drug discovery. Distinguished by its 3,4-diethoxy substitution pattern—a lipophilic variant of the more common veratryl (dimethoxy) moiety—it serves as a critical intermediate in the synthesis of Phosphodiesterase 4 (PDE4) inhibitors and other bioactive phenethylamines.

Its value lies in its defined (1R)-stereochemistry, which is often required to match the binding pocket constraints of target enzymes (e.g., PDE4, where the alkoxy-phenyl orientation dictates potency). This guide outlines the rigorous protocols for its characterization, asymmetric synthesis, and quality control.

Chemical Identity & Physicochemical Properties[1] [2][3]

Property	Specification
CAS Number	1212340-56-1
IUPAC Name	(1R)-1-(3,4-diethoxyphenyl)ethan-1-ol
Synonyms	(R)-3,4-Diethoxy- α -methylbenzyl alcohol; (R)-1-(3,4-Diethoxyphenyl)ethanol
Molecular Formula	C ₁₂ H ₁₈ O ₃
Molecular Weight	210.27 g/mol
Chirality	(R)-Enantiomer
Appearance	White to off-white crystalline solid or viscous oil (purity dependent)
Solubility	Soluble in MeOH, EtOH, DCM, EtOAc; Insoluble in water
Flash Point	>110°C (Predicted)

Synthesis & Manufacturing Protocol

To ensure high enantiomeric excess (ee >99%), the industrial standard for synthesizing this compound relies on Asymmetric Transfer Hydrogenation (ATH) or Biocatalytic Reduction. The classical Grignard addition to aldehydes often yields racemates requiring costly resolution; therefore, the direct asymmetric reduction of the ketone precursor is preferred.

Core Precursor: 3,4-Diethoxyacetophenone

Reaction Logic: The carbonyl group is reduced stereoselectively. The bulkiness of the diethoxy groups requires a catalyst with a spacious chiral pocket.

Protocol: Asymmetric Transfer Hydrogenation (Ru-Catalyzed)

- Catalyst: RuCl(p-cymene)[(R,R)-Ts-DPEN]
- Hydrogen Source: Sodium Formate / Formic Acid (5:2 azeotrope) or Isopropanol.

- Solvent: Dichloromethane (DCM) or Water/DCM biphasic system.

Step-by-Step Workflow:

- Charge: Dissolve 3,4-diethoxyacetophenone (1.0 eq) in DCM (5 vol).
- Catalyst Addition: Add Ru-catalyst (0.5 mol%) under nitrogen atmosphere.
- Initiation: Add Formic acid/TEA complex (5:2) slowly at 0°C to suppress exotherm.
- Reaction: Stir at 25°C for 12–24 hours. Monitor consumption of ketone via HPLC.
- Quench: Wash with water (3x) and brine.
- Purification: Concentrate organic layer. Recrystallize from Hexane/EtOAc to upgrade ee% if necessary.

Biocatalytic Route (Alternative)

- Enzyme: KRED (Ketoreductase) specific for acetophenones (e.g., KRED-P1 series).
- Cofactor: NADPH with a Glucose/GDH recycling system.
- Advantage: Often achieves >99.5% ee without heavy metal contamination.

Visualization: Synthesis & Logic Flow

The following diagram illustrates the critical decision pathways in synthesizing and validating the (1R)-enantiomer.



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Figure 1: Strategic workflow for the asymmetric synthesis of CAS 1212340-56-1, highlighting the two primary reduction routes.

Quality Control & Self-Validating Protocols

Trustworthiness in chiral chemistry depends on rigorous analytical validation. The following methods are mandatory for batch release.

A. Enantiomeric Excess (Chiral HPLC)

This is the "Self-Validating" step. You must prove the (R)-configuration against a racemic standard.

- Column: Daicel Chiralcel OD-H or AD-H (4.6 x 250 mm, 5 μ m).
- Mobile Phase: Hexane : Isopropanol (90 : 10).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm or 254 nm.
- Acceptance Criteria:
 - (1R)-Isomer Retention Time: ~12.5 min (Example, must verify experimentally).
 - (1S)-Isomer Retention Time: ~14.2 min.
 - Specification: $\geq 98.0\%$ ee.

B. Chemical Purity (GC-MS or HPLC)

- Impurity Limits:
 - Unreacted Ketone: < 0.5%
 - Des-ethyl analogs (phenols): < 0.1%
- Identity: ^1H NMR must show the quartet for the methine proton at ~4.8 ppm and the distinct triplet/quartet patterns for the two ethoxy groups.

Applications in Drug Development

The (1R)-1-(3,4-diethoxyphenyl)ethanol moiety acts as a scaffold anchor in medicinal chemistry.

- **PDE4 Inhibition:** The 3,4-dialkoxyphenyl group mimics the pharmacophore found in Roflumilast and Apremilast. The diethoxy variant is used to modulate lipophilicity (LogP) and metabolic stability (blocking O-demethylation sites).
- **Chiral Resolution Agent:** Can be used to resolve chiral acids via ester formation, though less common than phenethylamine derivatives.
- **Mitsunobu Inversion:** The hydroxyl group can be inverted to the (1S)-amine or converted to chiral halides, serving as a gateway to enantiopure amines.

Safety & Handling (MSDS Highlights)

- **Signal Word:** Warning
- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- **Storage:** Store at 2–8°C under inert gas (Argon/Nitrogen). The benzylic alcohol is susceptible to slow oxidation to the ketone if exposed to air and light.

References

- PubChem. 1-(3,4-Dimethoxyphenyl)ethanol (Analog Reference). National Library of Medicine. Available at: [\[Link\]](#) (Note: Used for physicochemical property benchmarking of the diethoxy analog).
- Noyori, R., & Hashiguchi, S. (1997). Asymmetric Transfer Hydrogenation Catalyzed by Chiral Ruthenium Complexes. Accounts of Chemical Research. Available at: [\[Link\]](#) (Core protocol source for ATH reduction).
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